

Comparative analysis of different synthetic routes to 2-(aryl)pyrrolidines

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Compound of Interest

Compound Name: 2-(3-Methylphenyl)pyrrolidine

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A Comparative Analysis of Synthetic Routes to 2-(Aryl)pyrrolidines

The 2-(aryl)pyrrolidine scaffold is a privileged motif in medicinal chemistry and natural product synthesis, driving the development of numerous synthetic strategies for its construction. This guide provides a comparative analysis of four prominent methods: Copper-Catalyzed Carboamination, Palladium-Catalyzed Asymmetric Carboamination, Diastereoselective Grignard Addition to Sulfinylimines, and Biocatalytic Asymmetric Transamination. These routes are evaluated based on their reaction efficiency, stereoselectivity, substrate scope, and operational complexity, providing researchers with the data to select the most suitable method for their specific synthetic goals.

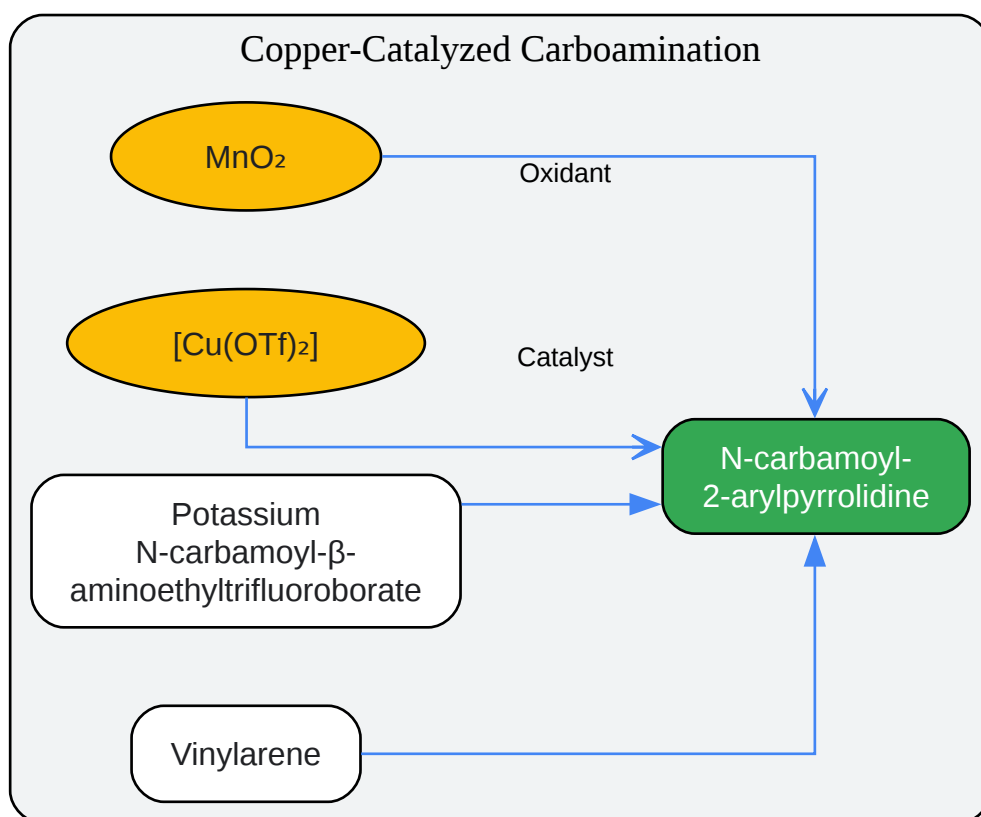
Performance Comparison

The following table summarizes the key quantitative data for each of the four synthetic routes, offering a direct comparison of their yields and stereoselectivities.

Synthetic Route	Catalyst/Reagent	Key Reactants	Typical Yield (%)	Diastereomeric Ratio (dr)	Enantiomeric Excess (ee, %)
Copper-Catalyzed Carboamination	[Cu(OTf) ₂]/MnO ₂	Vinylarene, Potassium N-carbamoyl-β-aminoethyltrifluoroborate	60-85	Not applicable	Racemic
Palladium-Catalyzed Asymmetric Carboamination	Pd ₂ (dba) ₃ / (R)-Siphos-PE	N-Boc-pent-4-enylamine, Aryl bromide	65-80	Not applicable	82-94
Diastereoselective Grignard Addition	Grignard Reagent	γ-chloro-N-tert-butanesulfinyl imine	70-95	>95:5	>98 (from chiral auxiliary)
Biocatalytic Asymmetric Transamination	Transaminase (ATA)	ω-chloro-ketone, Isopropylamine	10-90	Not applicable	>95

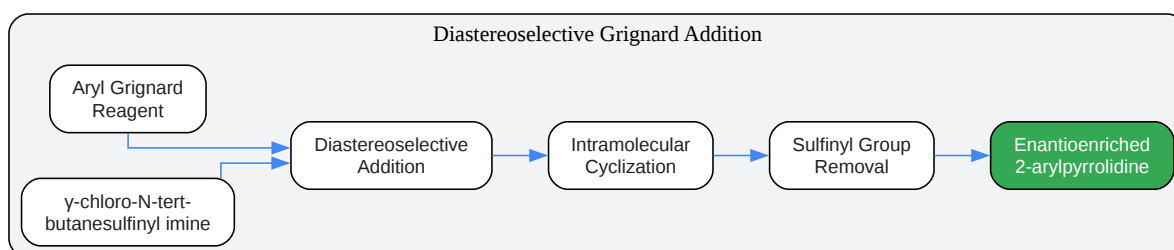
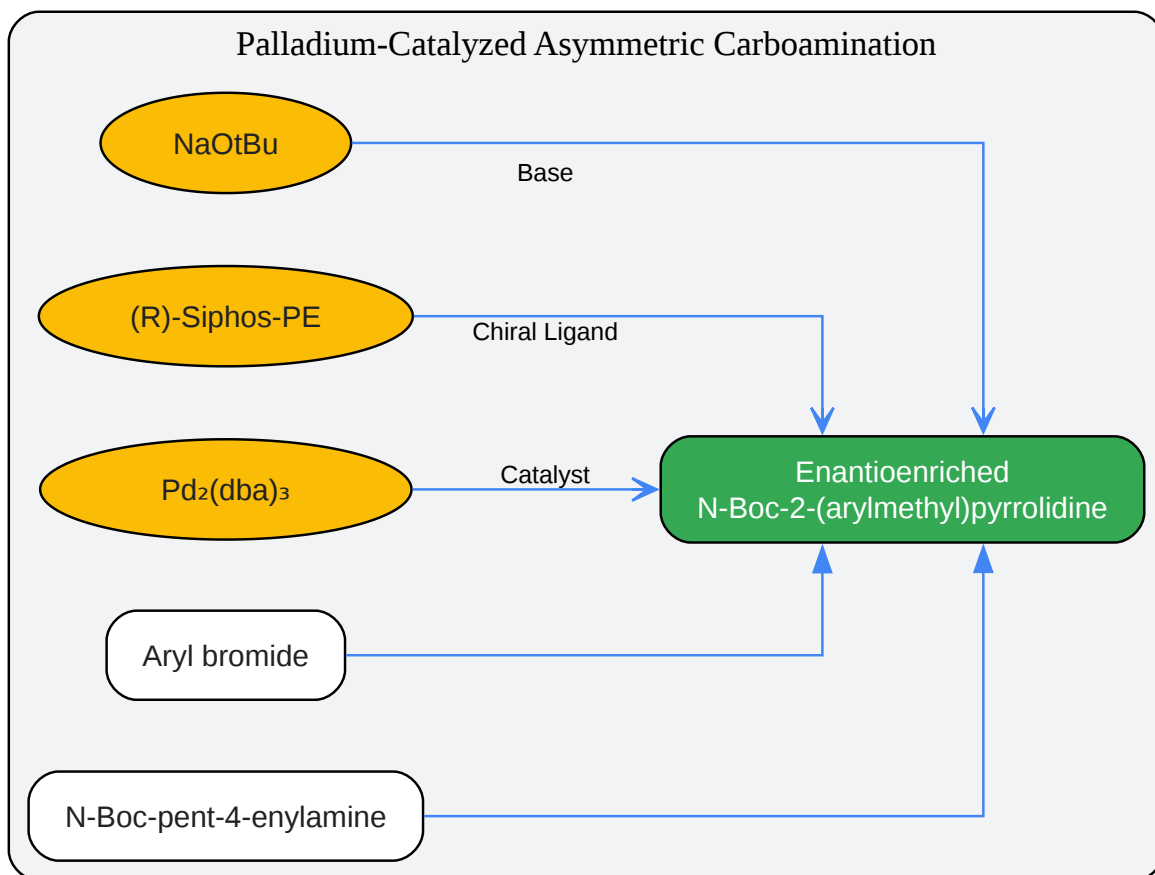
Synthetic Pathway Visualizations

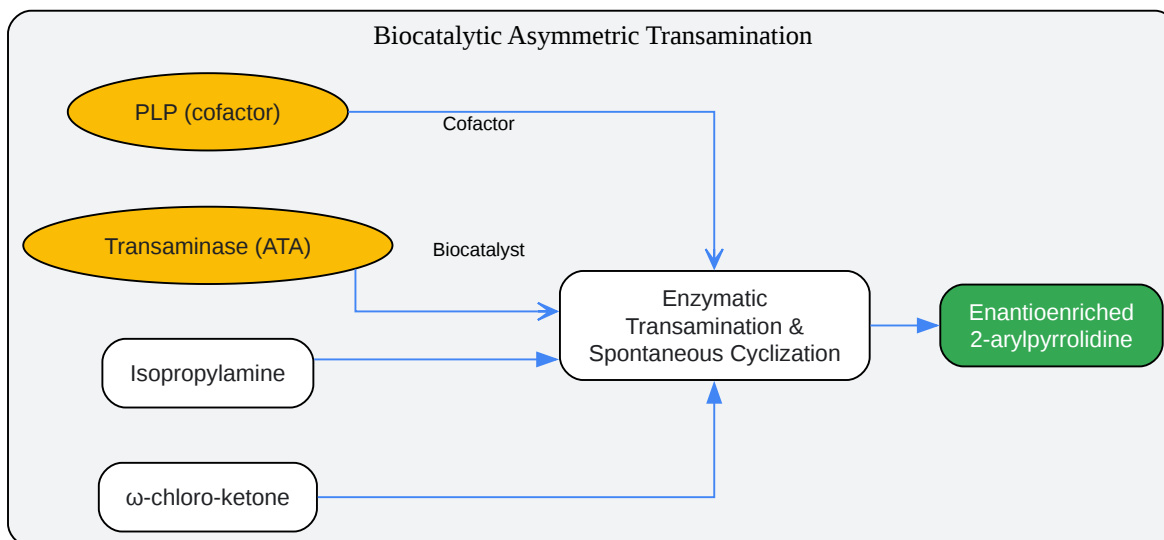
The following diagrams illustrate the logical flow of each synthetic methodology.



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Caption: Workflow for Copper-Catalyzed Carboamination.





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